Spectroscopic data (NMR, IR, MS) of 3-Bromo-4-hydroxy-8-methoxyquinoline

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Compound of Interest

Compound Name:	*3-Bromo-4-hydroxy-8-methoxyquinoline*
CAS No.:	*1204811-42-6*
Cat. No.:	*B598181*

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An In-Depth Technical Guide to the Spectroscopic Characterization of **3-Bromo-4-hydroxy-8-methoxyquinoline**

Introduction

In the landscape of medicinal chemistry and materials science, quinoline derivatives are foundational scaffolds due to their diverse biological activities, including antimalarial, antibacterial, and anticancer properties.[1] The precise structural elucidation of novel or specialized quinoline derivatives is paramount for understanding their structure-activity relationships and ensuring their purity and identity in drug development pipelines. This guide focuses on **3-Bromo-4-hydroxy-8-methoxyquinoline**, a substituted quinoline with potential for further chemical modification.

This document serves as a comprehensive technical guide for researchers and drug development professionals on the spectroscopic characterization of **3-Bromo-4-hydroxy-8-methoxyquinoline** (Molecular Formula: $C_{10}H_8BrNO_2$, Molecular Weight: 254.08 g/mol). While published experimental spectra for this specific molecule are not readily available, this guide,

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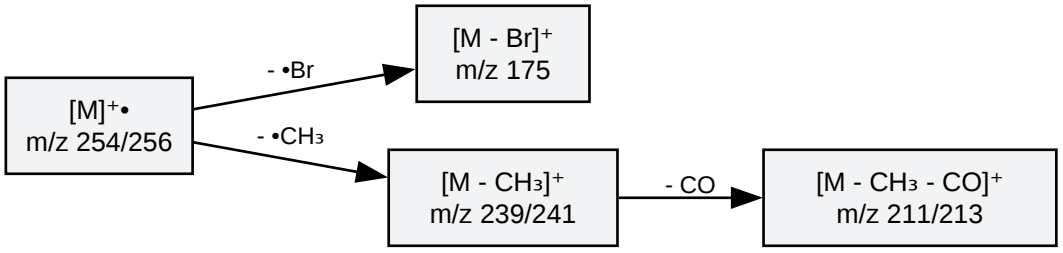
grounded in the principles of spectroscopic analysis and data from closely related analogues, provides a robust framework of expected data. As a self-validating system, the protocols and predicted data herein are designed to align with established analytical methodologies, ensuring that when experimental data is acquired, it can be interpreted with a high degree of confidence.

Molecular Structure and Numbering

For clarity, the following numbering scheme for **3-Bromo-4-hydroxy-8-methoxyquinoline** will be used throughout this guide.



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Caption: Predicted major fragmentation pathways in EI-MS.

- Loss of Bromine: Cleavage of the C-Br bond results in the loss of a bromine radical, leading to a prominent peak at m/z 175.
  - $[C_{10}H_8NO_2]^+$ at m/z 175
- Loss of a Methyl Radical: Alpha-cleavage at the methoxy group can lead to the loss of a methyl radical ($•CH_3$). This would produce a doublet peak.
  - $[C_9H_5{}^{79}BrNO_2]^+$ at m/z 239
  - $[C_9H_5{}^{81}BrNO_2]^+$ at m/z 241
- Subsequent Loss of CO: Following the loss of the methyl radical, the resulting ion may lose carbon monoxide (CO), a common fragmentation for phenolic compounds.
  - $[C_8H_5{}^{79}BrNO]^+$ at m/z 211

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- $[C_8H_5{}^{81}BrNO]^+$ at m/z 213

Part 3: Infrared (IR) Spectroscopy

IR spectroscopy is an effective and rapid method for identifying the functional groups present in a molecule based on the absorption of infrared radiation.

Experimental Protocol: FT-IR Spectroscopy

- Sample Preparation: For a solid sample, the potassium bromide (KBr) pellet method is standard.
  - Grind 1-2 mg of the sample with ~100 mg of dry KBr powder using an agate mortar and pestle.
  - Press the mixture into a thin, transparent pellet using a hydraulic press.
- Data Acquisition:
  - Place the KBr pellet in the sample holder of an FT-IR spectrometer.
  - Record a background spectrum of the empty sample compartment.
  - Acquire the sample spectrum, typically by co-adding 16-32 scans in the range of 4000-400 cm^{-1}.

Expected IR Absorption Bands

The IR spectrum will provide clear evidence for the hydroxyl, methoxy, and aromatic components of the molecule.

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Wavenumber (cm^{-1})	Vibration Type	Functional Group
3500 - 3200 (broad)	O-H stretch	Hydroxyl (-OH)
3100 - 3000	C-H stretch	Aromatic C-H
2980 - 2850	C-H stretch	Methoxy ($-OCH_3$)
1620 - 1500	C=C and C=N stretch	Aromatic/Heterocyclic Ring
1280 - 1200	C-O stretch (asymmetric)	Aryl Ether (Ar-O-CH_3)
1050 - 1000	C-O stretch (symmetric)	Aryl Ether (Ar-O-CH_3)
650 - 500	C-Br stretch	Bromoalkane (C-Br)

The broad O-H stretch is a key diagnostic feature. The presence of both aromatic and aliphatic C-H stretches confirms the quinoline core and the methoxy group, respectively. The complex pattern of absorptions in the 1620-1500 cm^{-1} region is characteristic of the quinoline ring system, while strong C-O stretching bands confirm the ether and phenol functionalities. [2][3]

Conclusion

The structural confirmation of **3-Bromo-4-hydroxy-8-methoxyquinoline** is reliably achieved through a synergistic application of NMR, MS, and IR spectroscopy. NMR spectroscopy provides the definitive map of the carbon-hydrogen framework, confirming the specific substitution pattern. Mass spectrometry validates the molecular weight and unambiguously proves the presence of a single bromine atom through its characteristic isotopic signature. [4]Finally, IR spectroscopy offers rapid confirmation of the key functional groups. Together, these techniques provide the comprehensive and self-validating data required for confident structural elucidation in research and drug development settings.

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